

An In-depth Technical Guide to Acid Blue 260: Discovery and Synthesis

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Compound of Interest

Compound Name: Acid blue 260

Cat. No.: B1343615

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Abstract

This technical guide provides a comprehensive overview of the anthraquinone dye, **Acid Blue 260** (C.I. 62168-86-9). It delves into the historical context of its development within the broader history of synthetic dyes, details its core synthesis process, and presents key experimental protocols and quantitative data. The synthesis of **Acid Blue 260** is centered around the copper-catalyzed Ullmann condensation of bromamine acid with 2,4,6-trimethylaniline. This guide offers detailed procedural steps derived from key patents, quantitative data on reaction yields, and a visual representation of the synthesis pathway to support researchers and professionals in the fields of chemistry and materials science.

Introduction and Discovery

The development of **Acid Blue 260** is rooted in the extensive research into anthraquinone-based dyes that began in the late 19th century. Following the first synthesis of a natural dye, alizarin, from coal-tar anthracene in 1868, the field of synthetic dyes expanded rapidly.^[1] Anthraquinone dyes, known for their vibrant colors and excellent lightfastness, became a significant class of colorants.^{[2][3]}

While the precise date and individuals associated with the initial discovery of **Acid Blue 260** are not extensively documented in readily available literature, its synthesis builds upon well-established chemical principles. The core reaction, a copper-catalyzed aromatic nucleophilic

substitution, is a variation of the Ullmann condensation, a reaction first reported by Fritz Ullmann in 1901.[4][5] The specific application of this reaction to produce **Acid Blue 260** by condensing bromamine acid (1-amino-4-bromo-2-anthraquinonesulphonic acid) with 2,4,6-trimethylaniline represents a targeted development to achieve the dye's characteristic brilliant blue hue and its suitability for dyeing polyamide fibers.[4][6] Bromamine acid itself is a crucial intermediate in the synthesis of numerous acid dyes.[7]

Chemical and Physical Properties

Acid Blue 260 is a dark blue powder with the following properties:

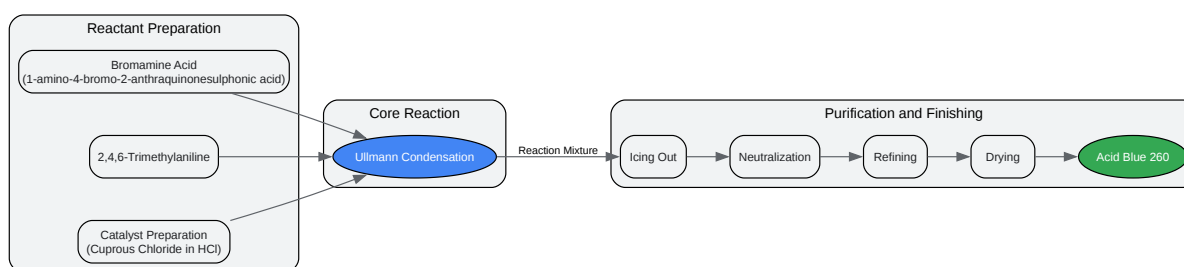
Property	Value	Reference
Chemical Formula	$C_{26}H_{23}ClN_3NaO_6S$	[6]
Molecular Weight	563.99 g/mol	[6]
CAS Registry Number	62168-86-9	[6]
Molecular Structure	Anthraquinone	[6]
Appearance	Dark blue powder	[8]
Solubility	Soluble in water	[8]

Synthesis of Acid Blue 260

The primary method for synthesizing **Acid Blue 260** involves the condensation of bromamine acid and 2,4,6-trimethylaniline. This reaction is catalyzed by a copper salt, typically cuprous chloride. The process can be broken down into several key stages as outlined in the experimental protocols below.

Synthesis Pathway

The overall synthesis can be visualized as a multi-step process beginning with the preparation of the reactants and catalyst, followed by the condensation reaction, and concluding with a series of purification steps.



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